

JT010 dosage and administration guidelines

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Compound of Interest

Compound Name: JT010

Cat. No.: B1673095

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Application Notes and Protocols: JT010

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Introduction

JT010 is a potent and selective agonist for the Transient Receptor Potential Ankyrin 1 (TRPA1) channel.^{[1][2][3]} As a non-selective cation channel, TRPA1 is involved in various physiological and pathological processes, including pain sensation, inflammation, and respiratory functions. ^{[4][5]} **JT010** activates the TRPA1 channel by covalently binding to the Cys621 residue. Notably, **JT010** exhibits species-specific activity, potently activating human TRPA1 while showing significantly weaker activation of mouse TRPA1. These application notes provide guidelines for the dosage and administration of **JT010** in preclinical research settings.

Data Presentation

In Vitro Efficacy of JT010

Parameter	Cell Line/System	Value	Reference
EC ₅₀	Human TRPA1 (hTRPA1)	0.65 nM	
EC ₅₀ (electrophysiology)	Human TRPA1 (hTRPA1)	~7.6 nM	
Effective Concentration	HEK cells expressing hTRPA1 (Ca ²⁺ response)	0.3 - 100 nM	
Effective Concentration	Human fibroblast-like synoviocytes	Activates TRPA1	
Effective Concentration	Human CD4 ⁺ T lymphocytes (inhibitory)	> 2 µM	
Effective Concentration	Mouse TRPA1 (mTRPA1)	Weak activation	
Selectivity	TRPV1, TRPV3, TRPV4, TRPM2, TRPM8, TRPC5	EC ₅₀ > 1 µM	

In Vivo Administration of JT010

Species	Dosage	Administration Route	Model	Observed Effect	Reference
Rat (male)	0.4 mg/kg	Intravenous (i.v.)	Myocardial infarction	Small opposing effects on infarct size	
Human	Not specified	Injection	Pain sensation	Induced pain (EC ₅₀ of 0.31 µM)	

Solubility and Stock Solution Preparation

Solvent	Concentration	Notes	Reference
DMSO	71 mg/mL (200.08 mM)	Use fresh DMSO as moisture can reduce solubility.	
10% DMSO + 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (7.05 mM)	Prepare a clear stock in DMSO first, then add co-solvents.	
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (7.05 mM)	Prepare a clear stock in DMSO first, then add co-solvents.	

Storage: Stock solutions should be stored at -20°C for up to one month or at -80°C for up to six months. For in vivo experiments, it is recommended to prepare fresh working solutions daily.

Experimental Protocols

Protocol 1: In Vitro Calcium Influx Assay in HEK293 Cells Expressing hTRPA1

This protocol describes how to measure the activation of human TRPA1 (hTRPA1) by **JT010** using a fluorescent calcium indicator in a cell-based assay.

Materials:

- HEK293 cells stably expressing hTRPA1
- Culture medium (e.g., DMEM with 10% FBS)
- **JT010**
- DMSO (for stock solution)
- Calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM)
- Pluronic F-127

- HEPES-buffered saline (HBS)
- 96-well black, clear-bottom plates
- Fluorescence plate reader with kinetic reading capabilities

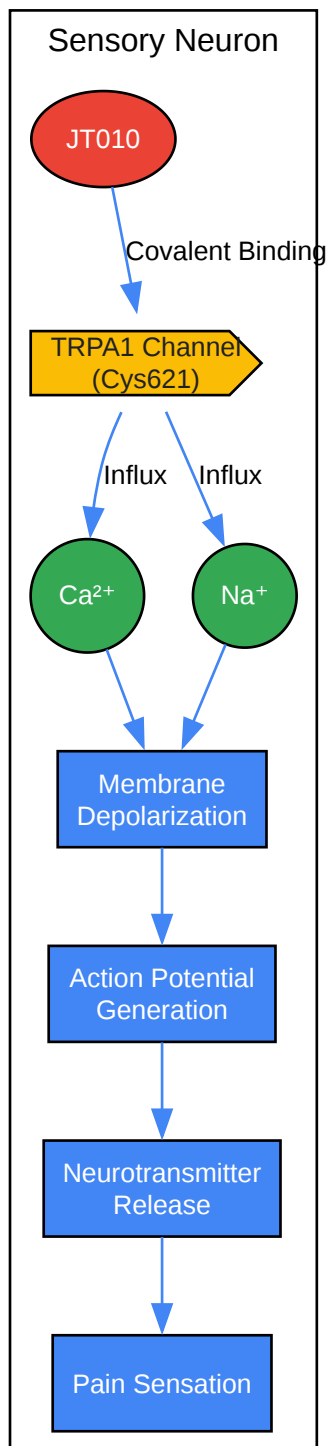
Procedure:

- Cell Plating: Seed the HEK293-hTRPA1 cells into a 96-well plate at an appropriate density to achieve a confluent monolayer on the day of the experiment.
- Dye Loading:
 - Prepare a loading buffer containing the calcium-sensitive dye (e.g., 2 μ M Fluo-4 AM) and Pluronic F-127 (0.02%) in HBS.
 - Remove the culture medium from the wells and wash once with HBS.
 - Add the loading buffer to each well and incubate for 60 minutes at 37°C.
- Compound Preparation:
 - Prepare a stock solution of **JT010** in DMSO.
 - Perform serial dilutions of **JT010** in HBS to achieve the desired final concentrations (e.g., 0.1 nM to 100 nM).
- Fluorescence Measurement:
 - After incubation, wash the cells with HBS to remove excess dye.
 - Add fresh HBS to each well.
 - Place the plate in a fluorescence plate reader and record a baseline fluorescence reading.
 - Add the **JT010** dilutions to the respective wells.
 - Immediately begin kinetic measurement of fluorescence intensity for a defined period (e.g., 5-10 minutes).

- Data Analysis:
 - The change in fluorescence intensity corresponds to the change in intracellular calcium concentration.
 - Calculate the response over baseline for each concentration.
 - Plot the concentration-response curve and calculate the EC₅₀ value.

Visualizations

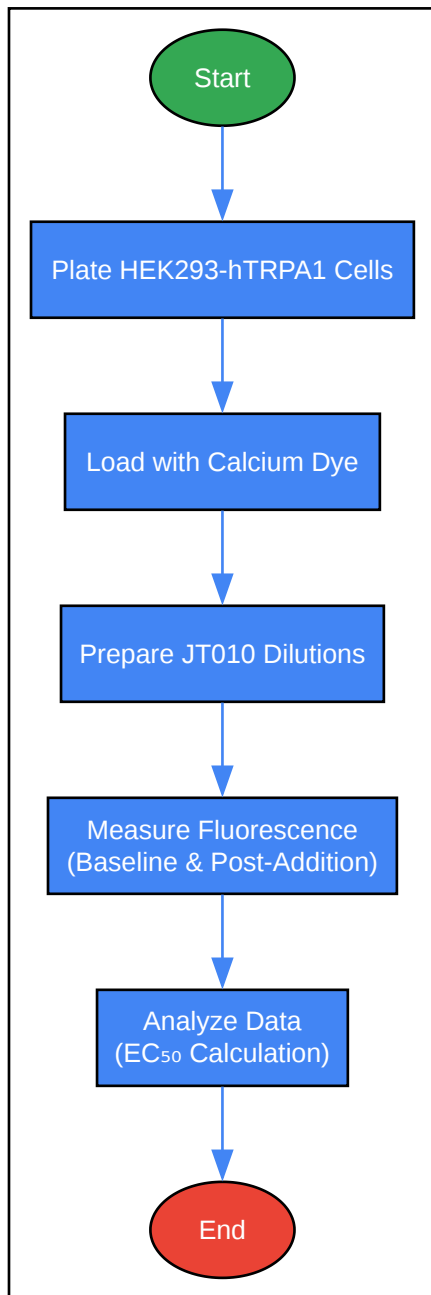
JT010 Signaling Pathway



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Caption: Mechanism of TRPA1 channel activation by **JT010** leading to pain sensation.

In Vitro Calcium Influx Assay Workflow



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Caption: Experimental workflow for the in vitro calcium influx assay.

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